

# Essential Safety and Operational Guide for 4-(Dimethylamino)-2-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 4-(Dimethylamino)-2-hydroxybenzaldehyde

Cat. No.: B180962

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(Dimethylamino)-2-hydroxybenzaldehyde** (CAS No. 41602-56-6). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H302: Harmful if swallowed (as indicated by 66.7% of GHS classifications).[\[1\]](#)

Due to these hazards, the following Personal Protective Equipment (PPE) is mandatory when handling this compound.

Body Part	Recommended Protection	Specifications & Best Practices
Eyes/Face	Safety goggles with side shields or a face shield	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves for integrity before each use. Change gloves immediately if contaminated.
Lab coat or chemical-resistant apron	Wear appropriate protective clothing to prevent skin exposure.	
Respiratory	NIOSH-approved respirator	Required when engineering controls are insufficient or when handling large quantities. Use in a well-ventilated area, preferably a chemical fume hood.

## Quantitative Safety Data

Property	Value	Source
CAS Number	41602-56-6	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	165.19 g/mol	<a href="#">[1]</a>
Physical Form	Solid	
Hazard Codes	H315, H319, H335, (H302)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Precautionary Codes	P261, P264, P280, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313, P362+P364, P403+P233, P405, P501	<a href="#">[1]</a> <a href="#">[3]</a>

## Step-by-Step Handling and Storage Protocol

### Engineering Controls:

- Always work in a well-ventilated area. A certified chemical fume hood is strongly recommended.
- Ensure eyewash stations and safety showers are readily accessible and have been recently tested.

### Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Handle the solid compound carefully to avoid generating dust. Use a spatula for transfers.
- During Use: Avoid all personal contact, including inhalation. Do not eat, drink, or smoke in the handling area.

- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling.<sup>[3]</sup> Clean the work area and decontaminate any equipment used.

## Storage:

- Store in a cool, dry, and well-ventilated place.<sup>[4]</sup>
- Keep the container tightly closed to prevent moisture and air exposure.<sup>[4]</sup>
- For long-term stability, storage at 2-8°C under an inert atmosphere is recommended.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

## Emergency and Disposal Plans

### First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <sup>[4]</sup>
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice. <sup>[3]</sup>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <sup>[3][4]</sup>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <sup>[3]</sup>

## Spill Response:

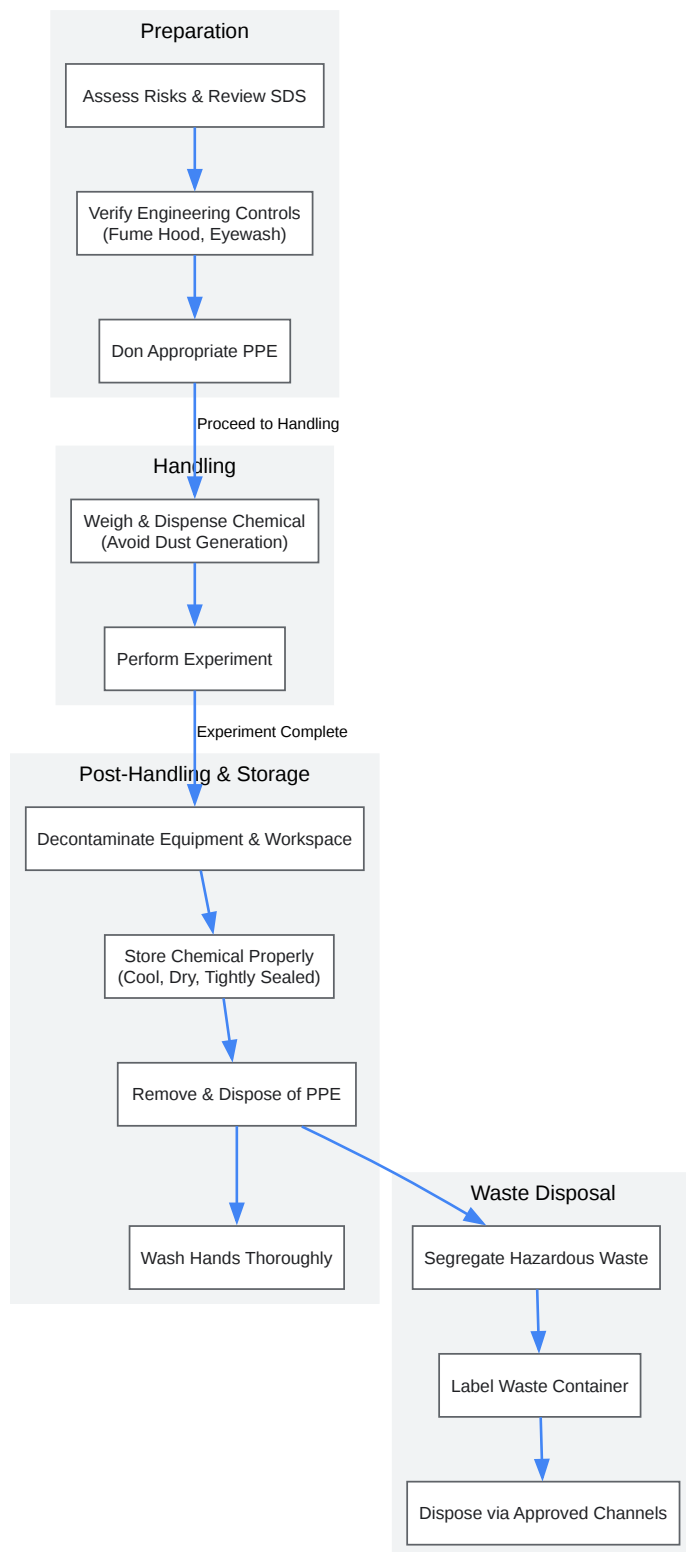
- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.<sup>[4]</sup>
- Clean-up: Wearing full PPE, carefully sweep or vacuum up the spilled solid material, avoiding dust generation. Place the material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.

## Disposal Plan:

- Dispose of unused product and contaminated waste in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.
- Dispose of contents/container to an approved waste disposal plant. Do not dispose of down the drain or into the environment.

## Safe Handling Workflow

## Safe Handling Workflow for 4-(Dimethylamino)-2-hydroxybenzaldehyde

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Caption: Logical workflow for the safe handling of **4-(Dimethylamino)-2-hydroxybenzaldehyde**.

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## References

- 1. 4-(Dimethylamino)-2-hydroxybenzaldehyde | C<sub>9</sub>H<sub>11</sub>NO<sub>2</sub> | CID 9815305 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4-(Dimethylamino)-2-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180962#personal-protective-equipment-for-handling-4-dimethylamino-2-hydroxybenzaldehyde]

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